

# Technical Whitepaper: Physicochemical Characterization and Bio-Application of -Methyl- -Hydroxy-Ornithine

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *N-Me-Orn-OH*

Cat. No.: *B12097436*

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## Executive Summary

-methyl-

-hydroxy-ornithine (NMH-Orn) is a rare, non-proteinogenic amino acid that serves as a critical pharmacophore in two distinct fields: siderophore-mediated drug delivery and enzyme inhibition. Unlike the ubiquitous hydroxamate siderophores (e.g., fusarinines) which contain an

-acyl-

-hydroxy moiety, NMH-Orn features a basic

-alkyl-

-hydroxylamino side chain. This structural distinction confers unique physicochemical properties, including resistance to hydrolytic enzymes and specific inhibitory activity against arginase and nitric oxide synthase (NOS). This guide provides a comprehensive analysis of its molecular architecture, thermodynamic stability with iron, and synthetic protocols for research applications.

## Molecular Architecture & Chemical Identity[1]

The defining feature of NMH-Orn is the

-methylhydroxylamine functional group at the

-position. This group is structurally distinct from the hydroxamic acids found in most natural siderophores, significantly altering its acid-base behavior and coordination chemistry.

## Structural Specifications

- IUPAC Name: (2S)-2-amino-5-[hydroxy(methyl)amino]pentanoic acid
- Molecular Formula:
- Molecular Weight: 162.19 g/mol
- Stereochemistry: The biologically relevant isomer is L-(S), derived from the L-ornithine scaffold.
- Key Functional Groups:
  - -Amino acid backbone (Zwitterionic at physiological pH).
  - -Hydroxylamine (Basic/Nucleophilic).

## Nomenclature Distinction (Critical for Researchers)

Researchers often confuse NMH-Orn with

-acetyl-

-hydroxy-ornithine, a common constituent of fungal siderophores like Fusarinine C.

- NMH-Orn: Contains a -N(OH)CH<sub>3</sub> group (Hydroxylamine).
- Acetyl-Analog: Contains a -N(OH)COCH<sub>3</sub> group (Hydroxamate).

- Implication: NMH-Orn is resistant to esterases/amidases that cleave hydroxamates, making it a stable "Trojan Horse" scaffold.

## Physicochemical Parameters

The physicochemical profile of NMH-Orn is dominated by the basicity of the

-nitrogen, which contrasts sharply with the acidic nature of hydroxamates.

## Dissociation Constants (pKa)

The ionization state of NMH-Orn is pH-dependent. The values below are synthesized from experimental data on ornithine and

-methylhydroxylamine analogs.

| Functional Group                                 | Approximate pKa | Ionization State at pH 7.4                  |
|--------------------------------------------------|-----------------|---------------------------------------------|
| -Carboxyl (-COOH)                                | 2.1 - 2.3       | Deprotonated (-COO <sup>-</sup> )           |
| -N-Methylhydroxylamine (-NH(OH)CH <sub>3</sub> ) | 5.96            | Mostly Neutral (-N(OH)CH <sub>3</sub> )     |
| -Amino (-NH <sub>2</sub> )                       | 9.6 - 9.8       | Protonated (-NH <sub>3</sub> <sup>+</sup> ) |

- Note on Basicity: The

-group has a pKa of ~5.96. At physiological pH (7.4), it exists primarily in the neutral, unprotonated form (96%), allowing it to participate in metal coordination or nucleophilic attack without requiring deprotonation.

## Solubility & Lipophilicity[2]

- Water Solubility: High (>50 mg/mL). The molecule is zwitterionic and highly polar.



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- Implication: NMH-Orn can transfer iron to high-affinity siderophores but may strip iron from lower-affinity citrate/phosphate complexes.

## Redox Instability (The "Fenton" Risk)

Unlike hydroxamates,

-alkylhydroxylamines are redox-active.

Experimental Caution: When using NMH-Orn in iron transport assays, maintain anaerobic conditions or use rapid kinetics to avoid reduction of Fe(III) to Fe(II), which can trigger Fenton chemistry and oxidative damage.

## Synthesis Protocols

The most robust synthesis avoids direct methylation of hydroxyornithine (which leads to over-alkylation) and instead uses a reductive amination approach starting from glutamic acid derivatives.

### Protocol: Reductive Amination Route

Objective: Synthesis of protected NMH-Orn from Glutamic Semialdehyde.

Reagents:

- Starting Material:

-Boc-L-glutamic acid

-semialdehyde ester.

- Amine Source:

-methylhydroxylamine hydrochloride (

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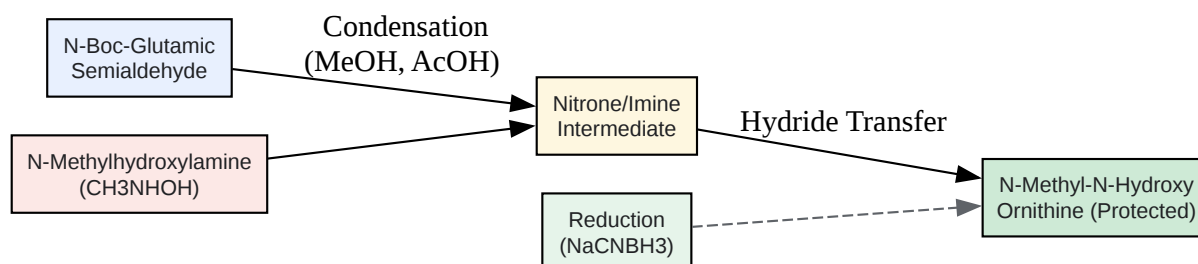
- Reducing Agent: Sodium cyanoborohydride (

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#### Step-by-Step Methodology:

- Imine Formation: Dissolve the glutamic semialdehyde derivative (1.0 eq) in dry methanol containing 1% acetic acid. Add -methylhydroxylamine HCl (1.2 eq) and stir at 0°C for 30 mins.
- Reduction: Add (1.5 eq) portion-wise. Allow the reaction to warm to room temperature and stir for 4–6 hours. Mechanism: The intermediate nitron/imine is reduced to the hydroxylamine.
- Quenching: Quench with saturated and extract with ethyl acetate.
- Purification: Silica gel chromatography (eluent: /MeOH). The product is the -methyl- -hydroxy derivative.
- Deprotection: Use TFA/DCM (1:1) to remove the Boc group and ester hydrolysis (LiOH) if the free acid is required.

### Synthesis Pathway Diagram[3][4]



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Caption: Synthetic route via reductive amination of glutamic semialdehyde, ensuring regioselective formation of the N-methyl-N-hydroxy moiety.

## Biological Applications

### Arginase & NOS Inhibition

NMH-Orn is a structural analog of

-hydroxy-L-arginine (NOHA), the intermediate in the conversion of arginine to citrulline and NO. [\[1\]](#)[\[2\]](#)

- Mechanism: It binds to the active site of Arginase (Type I and II), coordinating the binuclear manganese cluster via the hydroxylamine group.
- Utility: Used as a tool compound to study the "Arginine Steal" phenomenon in cancer immunology (where tumors deplete arginine to suppress T-cells).

### Siderophore-Drug Conjugates (Trojan Horse)

NMH-Orn is used to build "non-hydrolyzable" siderophore mimics.

- Concept: Bacteria uptake the mimic believing it is a natural siderophore.
- Advantage: Unlike natural hydroxamates which can be cleaved by periplasmic esterases, the -alkyl bond in NMH-Orn is stable, ensuring the drug conjugate reaches the cytoplasm intact.

## References

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